

# Proper Disposal Procedures for p-amino-D-phenylalanine

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## Compound of Interest

Compound Name: *p-amino-D-phenylalanine*

Cat. No.: B556569

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is paramount to ensuring laboratory safety and environmental protection. This document provides essential safety and logistical information for the proper disposal of **p-amino-D-phenylalanine**, a synthetic amino acid and building block.

## Immediate Safety and Handling

Before handling **p-amino-D-phenylalanine**, it is crucial to consult the Safety Data Sheet (SDS) and be familiar with the potential hazards. Based on information for related isomers, **p-amino-D-phenylalanine** should be treated as an irritant.

Personal Protective Equipment (PPE):

- **Gloves:** Wear appropriate chemical-resistant gloves.
- **Eye Protection:** Use safety glasses or goggles.
- **Lab Coat:** A standard lab coat is recommended to prevent skin contact.

In Case of a Spill:

- **Avoid generating dust.**
- **For small spills,** dampen the solid material with water and transfer it to a suitable, sealed container for disposal.

- Use absorbent paper dampened with water to clean up any remaining material.
- Seal all contaminated materials in a vapor-tight plastic bag for disposal.
- Wash the contaminated area with soap and water.

## Disposal Plan

Chemical waste generators are responsible for determining if a chemical is classified as hazardous waste and must consult local, regional, and national regulations for complete and accurate classification and disposal.

### Step-by-Step Disposal Procedure:

- Characterization: Determine if the **p-amino-D-phenylalanine** waste is contaminated with other hazardous materials. If so, it must be treated as hazardous waste.
- Segregation: Keep **p-amino-D-phenylalanine** waste separate from other chemical waste streams unless instructed otherwise by your institution's environmental health and safety (EHS) office.
- Labeling: Clearly label the waste container with "**p-amino-D-phenylalanine**" and any other contaminants.
- Storage: Store the waste in a designated, well-ventilated area, away from incompatible materials.
- Licensed Disposal: Arrange for the collection and disposal of the waste through a licensed hazardous waste disposal company. Your institution's EHS office will have established procedures for this.

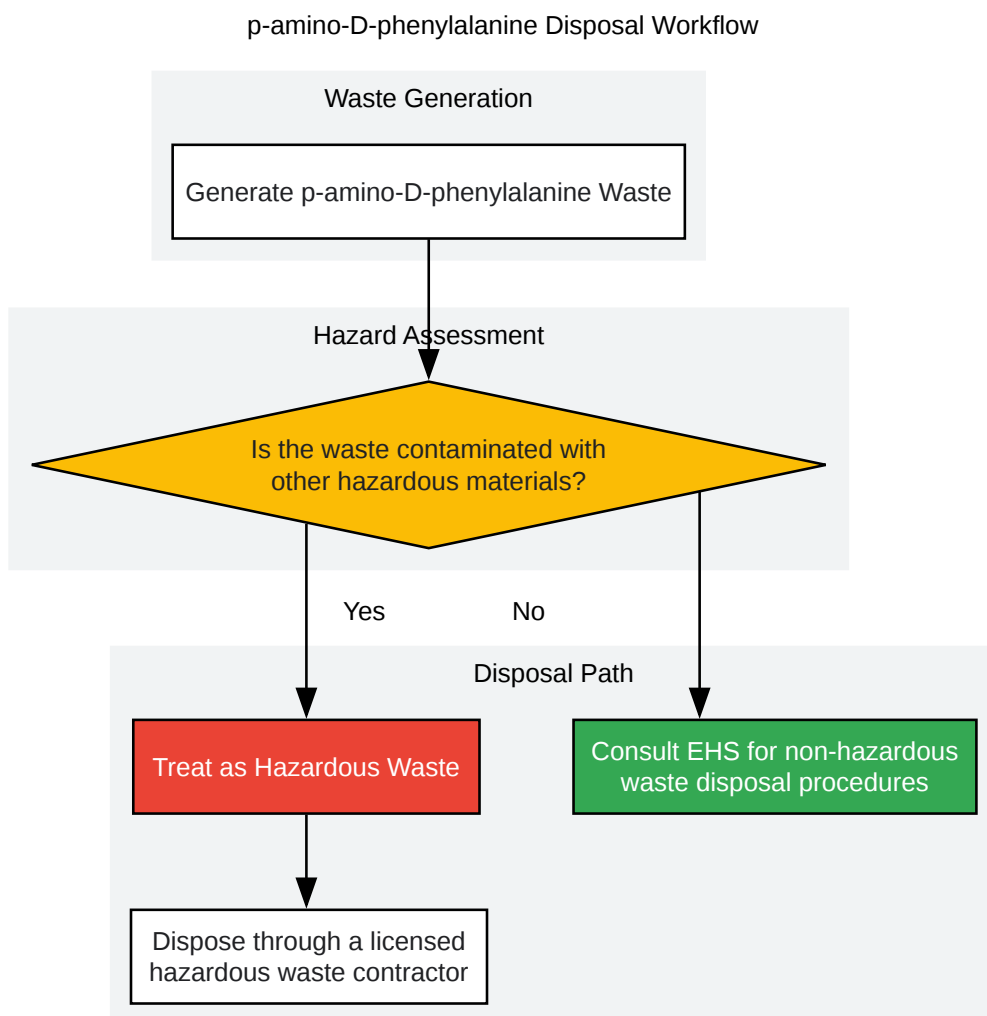
## Quantitative Data Summary

The following table summarizes key data for isomers of p-aminophenylalanine, which can be used as a reference for **p-amino-D-phenylalanine** in the absence of a specific SDS.

| Property          | 4-Amino-L-phenylalanine                                      | p-Amino-DL-phenylalanine                                     |
|-------------------|--|--|
| CAS Number        | 943-80-6   | 2922-41-0  |
| Molecular Formula | C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> | C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>2</sub> |
| Molecular Weight  | 180.20 g/mol   | Not specified in provided results                            |
| Primary Hazards   | Skin Irritation, Eye Irritation                              | Not specified in provided results                            |

## Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **p-amino-D-phenylalanine**.



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Caption: Decision workflow for the disposal of **p-amino-D-phenylalanine**.

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